

6-Methyldodecanoyl-CoA: A Technical Guide for Lipidomics and Metabolomics

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Compound of Interest

Compound Name: 6-Methyldodecanoyl-CoA

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Abstract

6-Methyldodecanoyl-CoA is a branched-chain acyl-coenzyme A (CoA) thioester that falls within the broader class of branched-chain fatty acids (BCFAs). While specific research on **6-methyldodecanoyl-CoA** is limited, this guide consolidates the current understanding of BCFAs and acyl-CoAs to provide a comprehensive technical framework for its study in lipidomics and metabolomics. This document outlines its putative biochemical origins, potential metabolic pathways, and detailed methodologies for its analysis. The information presented herein is intended to serve as a valuable resource for researchers investigating the roles of BCFAs in health and disease.

Introduction to 6-Methyldodecanoyl-CoA

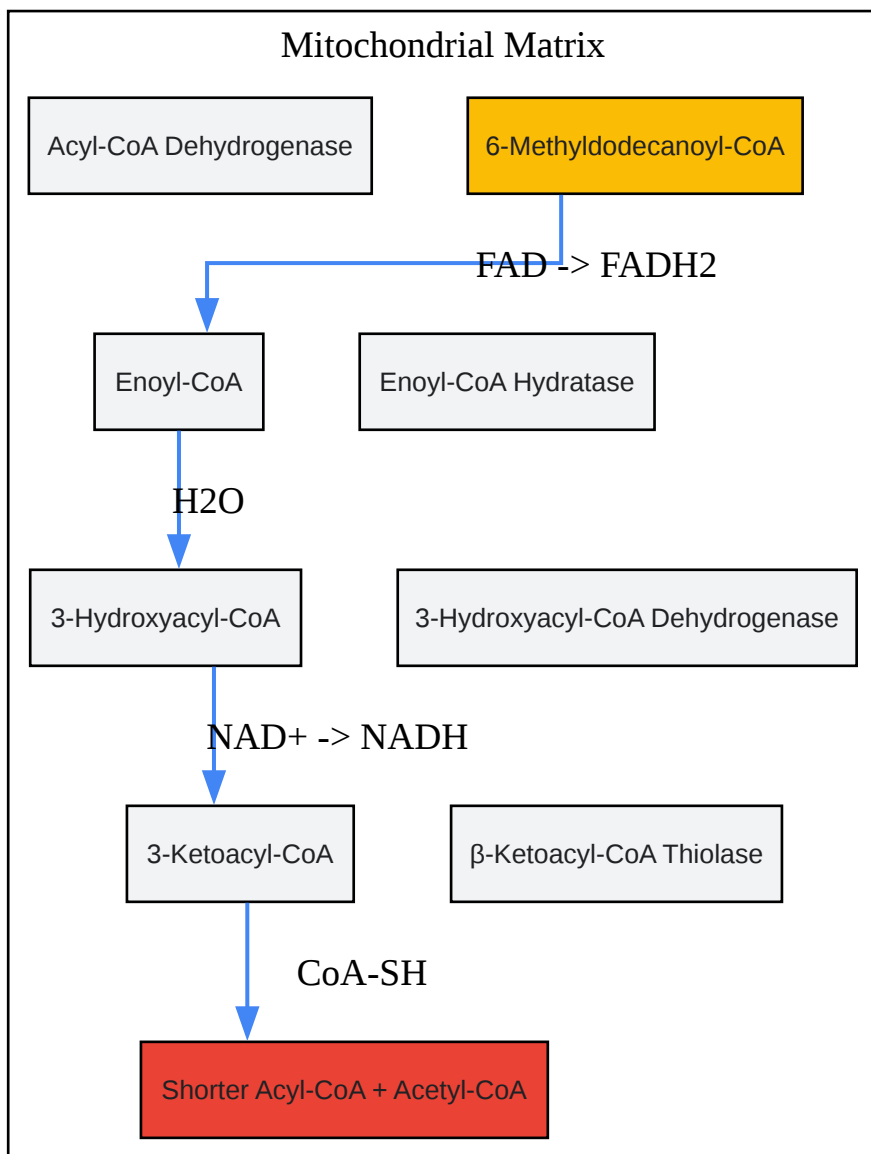
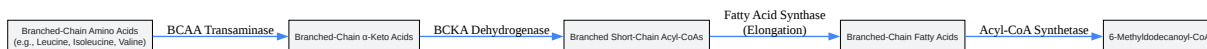
6-Methyldodecanoyl-CoA is the activated form of 6-methyldodecanoic acid, a saturated fatty acid with a methyl group at the sixth carbon position. As a branched-chain fatty acyl-CoA, it is an intermediate in lipid metabolism. BCFAs, in general, are found in various organisms, including bacteria, and are present in the human diet, particularly in dairy and meat products.[1] [2] They play crucial roles in maintaining cell membrane fluidity and are involved in various metabolic processes, including anti-inflammatory and neuroprotective actions.[3] The study of specific BCFAs like **6-methyldodecanoyl-CoA** is an emerging area within lipidomics and metabolomics, with potential implications for understanding metabolic regulation and disease.

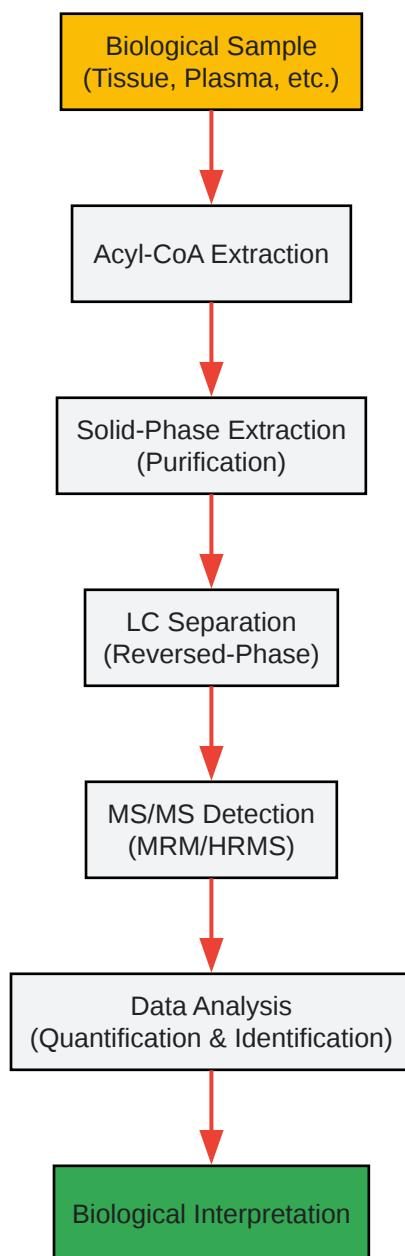
Biochemical Context

Biosynthesis of Branched-Chain Fatty Acids

The biosynthesis of BCFAs typically originates from branched-chain amino acids (BCAAs) such as valine, leucine, and isoleucine.^[4] These amino acids are converted to their respective branched-chain α -keto acids, which are then decarboxylated to form branched short-chain acyl-CoAs. These short-chain precursors are subsequently elongated to form longer-chain BCFAs. While the precise biosynthetic pathway for 6-methyldodecanoic acid has not been elucidated, it is likely synthesized through a similar elongation process from a methylated precursor.

A diagram illustrating the general biosynthesis pathway of BCFAs is provided below.





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